Introduction: Unveiling a Privileged Scaffold for Modern Chemistry

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Compound of Interest

Compound Name:	*5-bromo-2,2-dimethyl-2,3-dihydro-1H-inden-1-one*
CAS No.:	*495414-32-9*
Cat. No.:	*B1338435*

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The 1-indanone core is a quintessential "privileged structure" in medicinal chemistry, frequently appearing in a vast array of natural products and pharmacologically active compounds.[1][2] Its rigid bicyclic framework serves as a versatile scaffold for constructing molecules with precise three-dimensional orientations, crucial for effective interaction with biological targets. The strategic incorporation of specific substituents onto this core can profoundly influence a molecule's pharmacokinetic and pharmacodynamic properties.

This guide focuses on a specialized derivative: 5-bromo-2,2-dimethyl-1-indanone. While specific literature on this exact molecule is sparse, its constituent features—a bromine atom at the 5-position and a gem-dimethyl group at the 2-position—are of significant interest to researchers and drug development professionals.

- The 5-Bromo Moiety: Halogenation, particularly with bromine, is a classic strategy in drug design to increase lipophilicity, enhance membrane permeability, and provide a reactive handle for further synthetic diversification via cross-coupling reactions.

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- The Gem-Dimethyl Group: The introduction of a 2,2-dimethyl substitution provides a critical conformational lock on the five-membered ring. This structural constraint can pre-organize the molecule for optimal receptor binding. Furthermore, it blocks the α-position to the carbonyl, preventing metabolic oxidation at that site and thus enhancing the compound's metabolic stability.

This document serves as a comprehensive technical guide, synthesizing established chemical principles and data from closely related analogues. It provides researchers with a robust framework for the synthesis, characterization, safe handling, and potential applications of 5-bromo-2,2-dimethyl-1-indanone as a high-value building block in organic synthesis and drug discovery.

Section 1: Physicochemical and Predicted Spectroscopic Properties

The fundamental properties of 5-bromo-2,2-dimethyl-1-indanone are derived from its molecular structure. The following tables summarize its key identifiers and predicted analytical characteristics, which are crucial for its synthesis and characterization.

Table 1: Chemical Identity and Physical Properties

Property	Value
CAS Number	495414-32-9
Molecular Formula	$C_{11}H_{11}BrO$
Molecular Weight	239.11 g/mol
IUPAC Name	5-bromo-2,2-dimethyl-2,3-dihydro-1H-inden-1-one
Appearance	Predicted to be an off-white to pale yellow or brown solid[3][4]
Solubility	Predicted to be insoluble in water, soluble in organic solvents (e.g., Dichloromethane, Ethyl Acetate, Acetone)
Storage	Store in a cool, dry, well-ventilated place, away from light and oxidizing agents[5][6]

Table 2: Predicted Spectroscopic Data

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Technique	Predicted Features
^{1}H NMR	Aromatic Protons: 3 distinct signals in the δ 7.5-7.8 ppm range. Expect a doublet for H-4, a doublet of doublets for H-6, and a doublet for H-7. Aliphatic Protons: A singlet at δ ~2.9-3.1 ppm integrating to 2H (CH_2 at C-3). A singlet at δ ~1.2-1.4 ppm integrating to 6H for the two equivalent methyl groups (C-2 gem-dimethyl).
^{13}C NMR	Carbonyl Carbon (C=O): A signal at δ > 200 ppm. Aromatic Carbons: 6 signals in the δ 120-155 ppm range, including the carbon bearing the bromine (C-5) at a characteristic shift. Quaternary Carbons: Signals for C-2 and the two aromatic bridgehead carbons. Aliphatic Carbons: Signals for the CH_2 group (C-3) and the equivalent CH_3 groups.
IR Spectroscopy	Strong, sharp absorption band around 1700-1720 cm^{-1} characteristic of the aryl ketone C=O stretch.[7] Aromatic C-H and C=C stretching bands will also be present.
Mass Spectrometry	Molecular ion peaks exhibiting the characteristic bromine isotope pattern: $[M]^+$ at m/z 238 and $[M+2]^+$ at m/z 240 in an approximate 1:1 ratio.

Section 2: Proposed Synthesis and Experimental Protocol

The most logical and robust method for constructing the 2,2-disubstituted indanone core is through an intramolecular Friedel-Crafts acylation of a suitable precursor.[8][9] This approach offers high efficiency and good control over regioselectivity.

Retrosynthetic Analysis and Strategy

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A retrosynthetic disconnection of the target molecule via the Friedel-Crafts reaction points to 3-(4-bromophenyl)-3-methylbutanoic acid as the key precursor. This precursor contains all the necessary atoms arranged for cyclization.



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Caption: Retrosynthetic pathway for the target indanone.

Proposed Synthetic Workflow

The synthesis can be envisioned as a two-stage process: first, the construction of the acid precursor, followed by its cyclization. A plausible route starts from commercially available 4-bromoisopropylbenzene.

Caption: Proposed two-stage synthesis workflow.

Detailed Experimental Protocol: Stage 2 - Cyclization

This protocol details the critical intramolecular Friedel-Crafts acylation step.

Causality: The conversion of the carboxylic acid to its more reactive acid chloride derivative is essential for achieving efficient cyclization under mild conditions using a Lewis acid like aluminum chloride ($AlCl_3$).[9][10] Dichloromethane (DCM) is chosen as an inert solvent that is compatible with Friedel-Crafts conditions. The reaction is run at low temperature initially to control the exothermic reaction between the acid chloride and $AlCl_3$.

Protocol:

- Preparation: To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and under a nitrogen atmosphere, add 3-(4-bromophenyl)-3-methylbutanoic acid (1.0 eq).
- Acid Chloride Formation: Add anhydrous dichloromethane (DCM, ~5 mL per gram of acid). Cool the flask to 0 °C in an ice bath. Add oxalyl chloride (1.5 eq) dropwise over 15 minutes, followed by a catalytic amount of N,N-dimethylformamide (DMF, 1-2 drops).

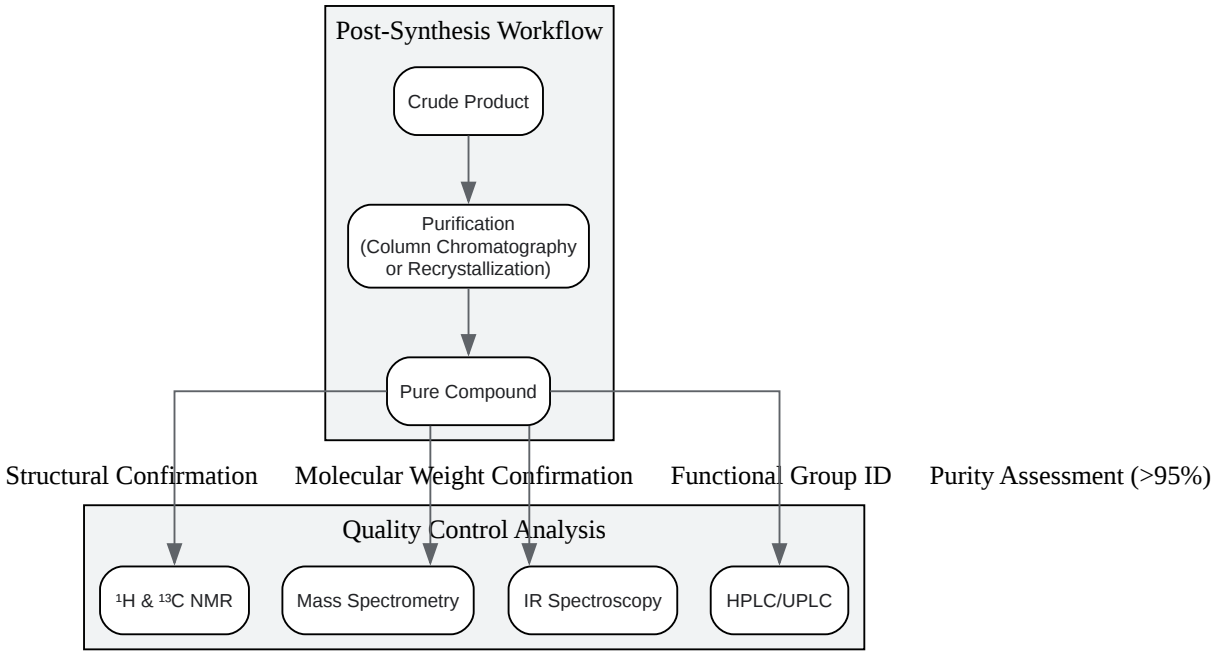
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- Reaction Monitoring: Allow the mixture to warm to room temperature and stir for 2-3 hours. The reaction progress can be monitored by taking a small aliquot, quenching it with methanol, and analyzing by TLC or LC-MS to confirm the disappearance of the starting carboxylic acid.
- Solvent Removal: Once the reaction is complete, remove the solvent and excess oxalyl chloride under reduced pressure. The resulting crude acid chloride is used directly in the next step.
- Friedel-Crafts Cyclization: In a separate flame-dried 500 mL flask, suspend aluminum chloride ($AlCl_3$, 1.2 eq) in anhydrous DCM (~10 mL per gram of $AlCl_3$) and cool to 0 °C.
- Addition: Dissolve the crude acid chloride in anhydrous DCM and add it dropwise to the stirred $AlCl_3$ suspension over 30 minutes, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, allow the reaction mixture to stir at room temperature for 3-5 hours or until TLC/LC-MS indicates the consumption of the acid chloride.
- Quenching: Carefully and slowly pour the reaction mixture into a beaker containing crushed ice (~100 g) and concentrated HCl (10 mL). This step is highly exothermic and releases HCl gas; it must be performed in a well-ventilated fume hood.
- Workup: Stir the quenched mixture until all solids dissolve. Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with DCM.
- Washing: Combine the organic extracts and wash sequentially with 1 M HCl, water, saturated sodium bicarbonate ($NaHCO_3$) solution, and finally with brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude 5-bromo-2,2-dimethyl-1-indanone.
- Purification: Purify the crude product by flash column chromatography on silica gel (using a hexane/ethyl acetate gradient) or by recrystallization from a suitable solvent system (e.g., ethanol/water).

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Section 3: Characterization, Purification, and Quality Control

Rigorous characterization is essential to confirm the identity and purity of the final compound.



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Caption: Workflow for purification and quality control.

Purification Protocol: Flash Column Chromatography

- Adsorbent: Use silica gel (230-400 mesh) as the stationary phase.
- Eluent System: A non-polar/polar solvent system, typically a gradient of ethyl acetate in hexanes (e.g., starting from 0% and gradually increasing to 10-15% ethyl acetate), is effective.

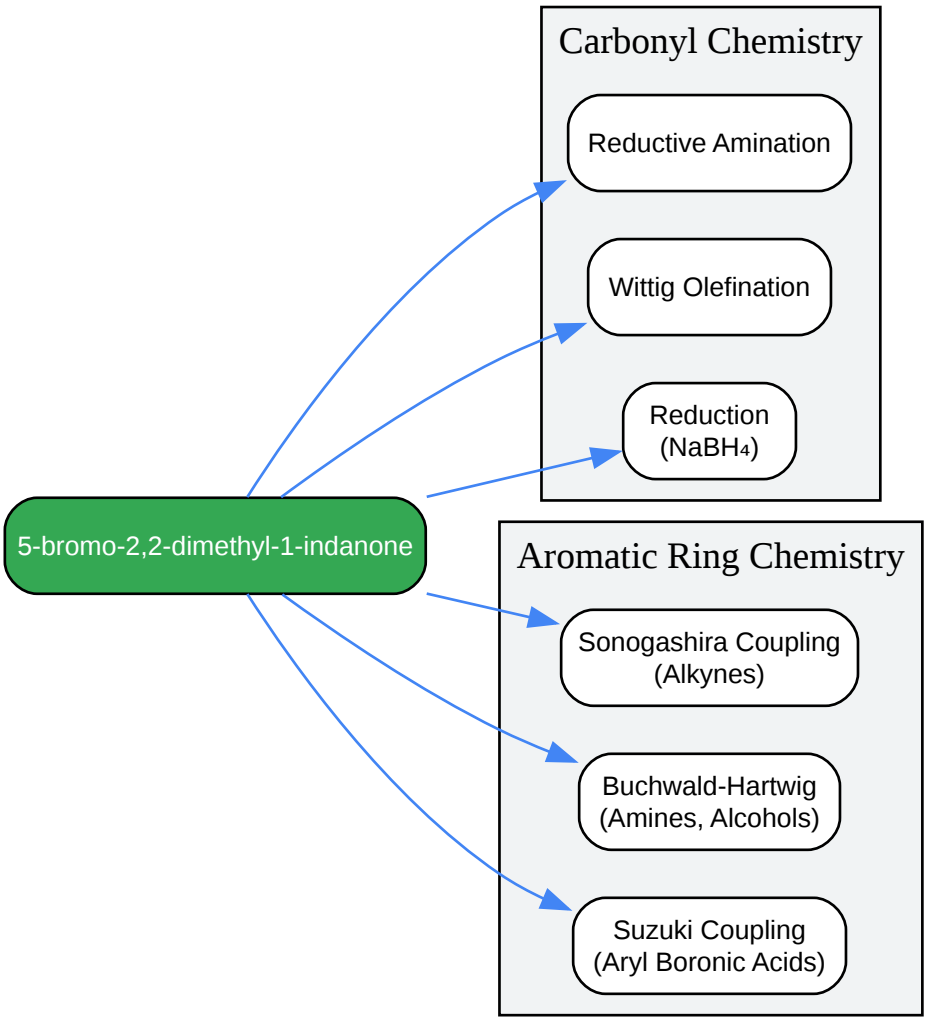
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- Procedure: a. Prepare the column with silica gel slurried in hexanes. b. Dissolve the crude product in a minimal amount of DCM and adsorb it onto a small amount of silica gel. c. After evaporating the solvent, carefully load the dry silica-adsorbed sample onto the top of the column. d. Elute the column with the solvent gradient, collecting fractions. e. Monitor the fractions by TLC. f. Combine the pure fractions and remove the solvent under reduced pressure to yield the purified product.

Section 4: Potential Applications and Downstream Reactions

The structural features of 5-bromo-2,2-dimethyl-1-indanone make it a highly attractive intermediate for synthesizing more complex molecules with potential therapeutic value. The indanone scaffold is present in drugs like Donepezil, an acetylcholinesterase inhibitor for Alzheimer's disease, and numerous experimental anticancer and antiviral agents.[2][11][12]

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Caption: Potential downstream synthetic transformations.

The bromo-substituent is a key functional handle for palladium-catalyzed cross-coupling reactions, allowing for the introduction of diverse aryl, heteroaryl, alkyl, or amino groups. The ketone can be readily transformed into alcohols, alkenes, or amines, providing another axis for diversification.

Section 5: Safety and Handling

While no specific safety data exists for 5-bromo-2,2-dimethyl-1-indanone, information from related halo-indanones suggests it should be handled as a hazardous chemical.[13] It is predicted to be an irritant to the skin, eyes, and respiratory system.[5]

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Table 3: Hazard Identification and Personal Protective Equipment (PPE)

Hazard Class	Description	Recommended PPE
Skin Irritation	May cause skin irritation upon contact.[13]	Nitrile gloves, lab coat.
Eye Irritation	May cause serious eye irritation.[13]	Safety glasses with side shields or chemical goggles.
Respiratory Irritation	Inhalation of dust may irritate the respiratory tract.	Use only in a well-ventilated chemical fume hood.
Acute Toxicity	May be harmful if swallowed or inhaled.	Standard PPE; avoid ingestion and inhalation.

Handling and Storage:

- Always handle this compound in a well-ventilated chemical fume hood.
- Avoid generating dust.
- Keep the container tightly closed and store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[14]
- Wash hands thoroughly after handling.
- Consult the Safety Data Sheet (SDS) from the supplier before use.

Conclusion

5-bromo-2,2-dimethyl-1-indanone stands as a promising, albeit under-explored, chemical intermediate. Its synthesis is readily achievable through established organic chemistry principles, primarily via an intramolecular Friedel-Crafts acylation. The combination of a reactive ketone, a versatile bromine handle for cross-coupling, and a metabolically robust gem-dimethylated scaffold makes it a valuable building block for constructing complex molecular architectures. For researchers in drug discovery and materials science, this compound offers significant potential for developing novel molecules with tailored biological and physical properties.

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